

Application Notes and Protocols for LV-320

Stock Solution Preparation

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Compound of Interest

Compound Name: LV-320

Cat. No.: B2760881

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Introduction

LV-320 is a potent, cell-permeable, and uncompetitive inhibitor of Autophagy-related 4B cysteine peptidase (ATG4B) with a reported IC_{50} of 24.5 μM and a dissociation constant (K_d) of 16 μM .^{[1][2]} It functions by inhibiting the enzymatic activity of ATG4B, which is crucial for the processing of microtubule-associated protein 1A/1B-light chain 3 (LC3) and the regulation of autophagic flux. By blocking ATG4B, **LV-320** leads to an accumulation of the lipidated form of LC3 (LC3-II), thereby inhibiting autophagy. These characteristics make **LV-320** a valuable tool for studying the role of autophagy in various physiological and pathological processes, including cancer. This document provides detailed protocols for the preparation, storage, and handling of **LV-320** stock solutions for in vitro research applications.

Data Presentation

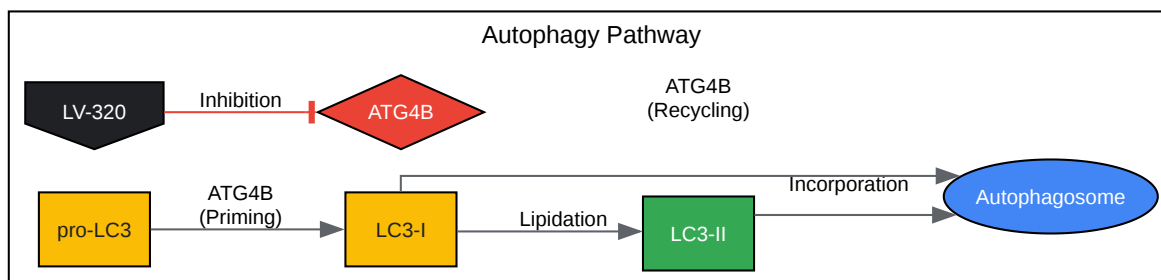
A summary of the key quantitative data for **LV-320** is presented in the table below for easy reference.

Property	Value
Chemical Name	(E)-3-(((4-(2-(7-chloroquinolin-4-yl)vinyl)phenyl)(phenethylthio)methyl)thio)propanoic acid
Molecular Weight	520.11 g/mol
CAS Number	2449093-46-1
Appearance	Solid
Solubility	DMSO: 135 mg/mL (with ultrasonic)
IC ₅₀	24.5 µM for ATG4B
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months

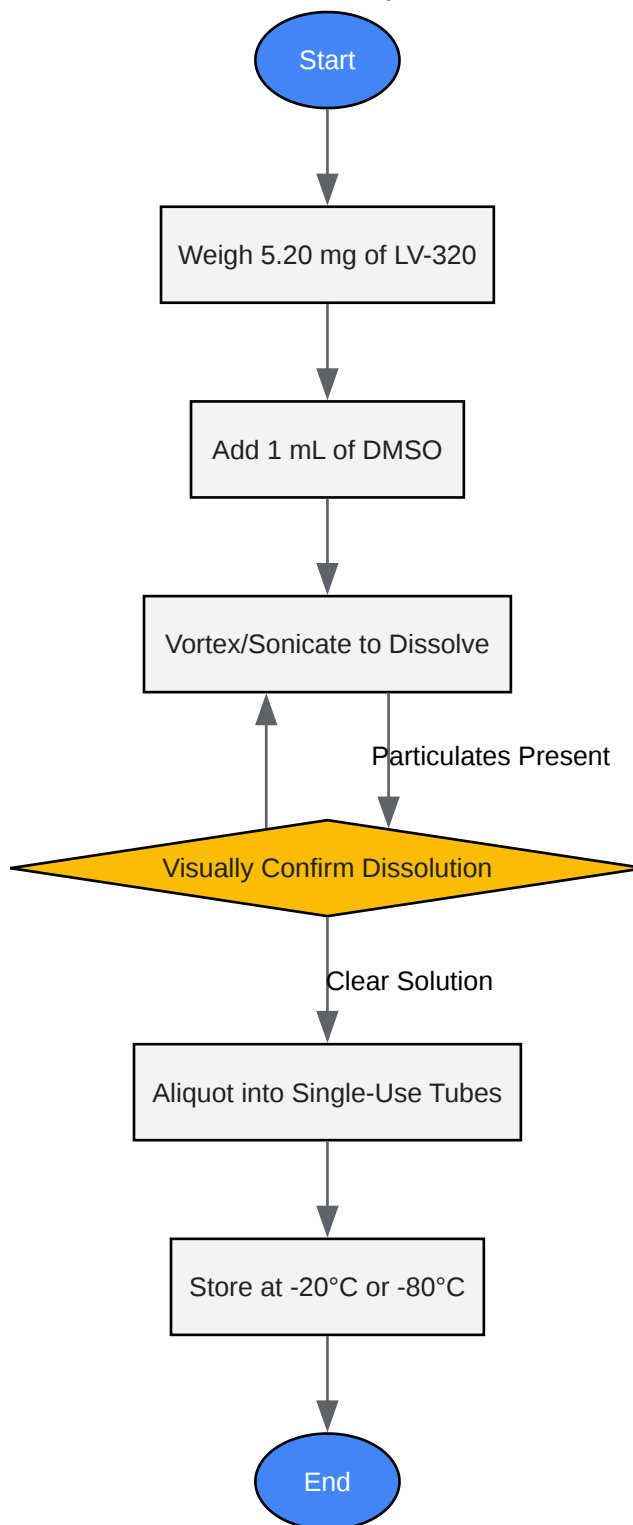
Signaling Pathway

The following diagram illustrates the role of ATG4B in the autophagy pathway and the mechanism of inhibition by **LV-320**.

ATG4B Signaling Pathway and LV-320 Inhibition



LV-320 Stock Solution Preparation Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. LV-320 | Cathepsin抑制剂 | MCE [medchemexpress.cn]
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